

Commercial Availability and Synthetic Pathways of 3,3-Dimethylhexanal: A Technical Guide

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Compound of Interest

Compound Name: 3,3-Dimethylhexanal

Cat. No.: B13796468

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Abstract

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and synthetic pathways of **3,3-Dimethylhexanal** (CAS No. 55320-57-5). While commercial availability is indicated by chemical suppliers, detailed biological data, including specific signaling pathways and in-depth toxicological studies, are not extensively documented in publicly available literature. This guide summarizes the known chemical and physical data, outlines a probable synthetic route based on available information, and discusses the general toxicological context of aliphatic aldehydes. The information is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields.

Introduction

3,3-Dimethylhexanal is a branched-chain aliphatic aldehyde. Such compounds are of interest in various chemical synthesis applications and are structurally related to molecules that can have roles in flavor chemistry and as intermediates in the production of more complex molecules. Due to the reactive nature of the aldehyde functional group, these compounds can participate in a variety of chemical reactions, making them versatile building blocks. However, there is a notable lack of specific biological research on **3,3-Dimethylhexanal** itself. This guide aims to collate the currently available technical information on this compound.

Commercial Availability

3,3-Dimethylhexanal is reported to be in commercial production.^[1] While a comprehensive list of all suppliers is not readily available, the chemical marketplace LookChem indicates that the product has achieved commercial mass production and lists three raw suppliers.^[1] For researchers seeking to procure this compound, it is advisable to inquire with chemical suppliers specializing in organic intermediates and fine chemicals.

Table 1: Commercial Availability Data for **3,3-Dimethylhexanal**

Property	Information	Source
CAS Number	55320-57-5	^[1] ^[2] ^[3]
Synonyms	3,3-dimethyl-hexanal; Hexanal, 3,3-dimethyl-	^[1]
Commercial Status	Achieved commercial mass production	^[1]
Purity (Typical)	99% (as per raw supplier data)	^[1]

Physicochemical and Spectral Data

The fundamental physicochemical properties of **3,3-Dimethylhexanal** have been computed and are available in public databases such as PubChem.^[2] Experimental spectral data, including mass spectrometry, has also been documented.^[2]^[3]

Table 2: Physicochemical Properties of **3,3-Dimethylhexanal**

Property	Value	Source
Molecular Formula	C8H16O	[1][2][3]
Molecular Weight	128.21 g/mol	[2]
LogP	2.40170	[1]
Polar Surface Area (PSA)	17.07 Å ²	[1]
Kovats Retention Index (Semi-standard non-polar)	915.5	[2]

Table 3: Spectral Data for **3,3-Dimethylhexanal**

Spectral Data Type	Database	Notes
Mass Spectrum (Electron Ionization)	NIST Mass Spectrometry Data Center	Available in the NIST WebBook.[3]
GC-MS	PubChem	Data available.[2]
IR Spectra	PubChem	Vapor Phase IR Spectra available.[2]

Synthesis of 3,3-Dimethylhexanal

A feasible synthetic route for **3,3-Dimethylhexanal** is the hydrogenation of an unsaturated precursor, specifically 3,3-dimethyl-hex-4t-enal.[1] This reaction typically employs a palladium on activated charcoal (Pd/C) catalyst.[1]

Proposed Experimental Protocol: Hydrogenation of 3,3-dimethyl-hex-4t-enal

This protocol is a generalized procedure for the hydrogenation of an unsaturated aldehyde using a Pd/C catalyst and should be optimized for the specific substrate and scale.

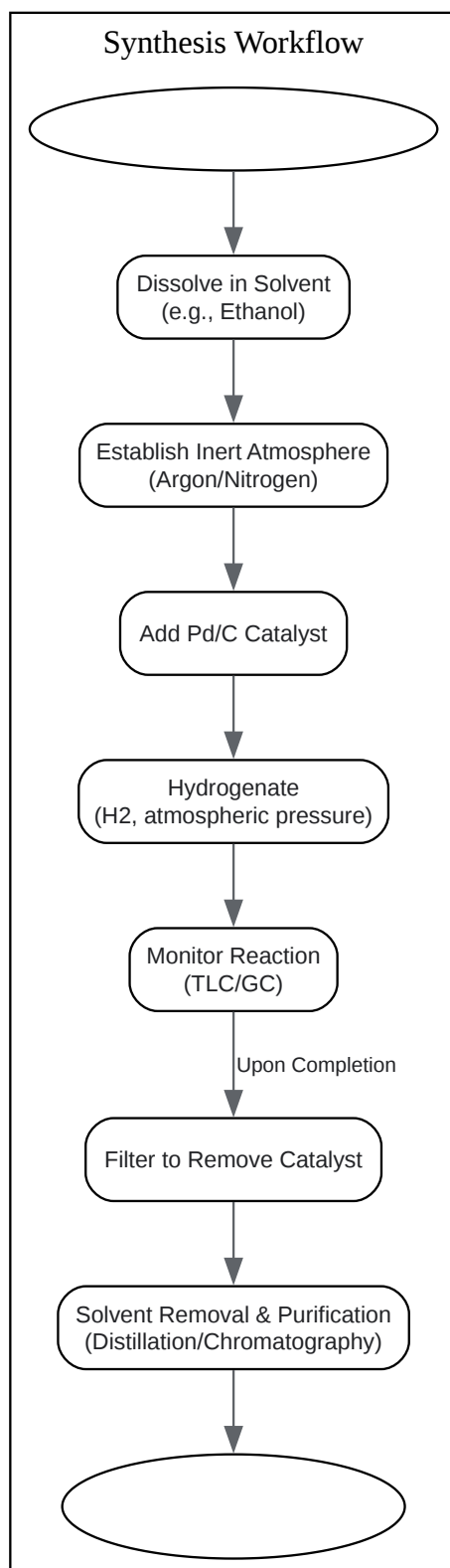
Materials:

- 3,3-dimethyl-hex-4t-enal
- Palladium on activated charcoal (5% or 10% Pd/C)
- Solvent (e.g., ethanol, ethyl acetate)
- Hydrogen gas (H₂)
- Inert gas (e.g., Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Hydrogenation apparatus (e.g., balloon hydrogenation setup or a Parr hydrogenator)
- Filtration apparatus (e.g., Celite or a syringe filter)

Procedure:

- **Reaction Setup:** In a round-bottom flask, add the 3,3-dimethyl-hex-4t-enal followed by the solvent (e.g., ethanol). The flask should be equipped with a magnetic stir bar.
- **Inert Atmosphere:** Flush the flask with an inert gas (argon or nitrogen) to remove oxygen.
- **Catalyst Addition:** Carefully add the Pd/C catalyst to the reaction mixture under the inert atmosphere.
- **Hydrogenation:** Secure a hydrogen-filled balloon to the flask (for atmospheric pressure hydrogenation) or place the reaction vessel in a Parr hydrogenator. Evacuate the inert gas and introduce hydrogen. For the balloon method, this is typically done via a three-way stopcock. Repeat the vacuum/hydrogen cycle three times to ensure the atmosphere is saturated with hydrogen.
- **Reaction Monitoring:** Stir the reaction mixture vigorously at room temperature. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the disappearance of the starting material.
- **Work-up:** Once the reaction is complete, carefully vent the hydrogen and flush the system with an inert gas.

- Catalyst Removal: Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Wash the filter cake with a small amount of the solvent.
- Purification: Remove the solvent from the filtrate under reduced pressure using a rotary evaporator. The resulting crude **3,3-Dimethylhexanal** can be purified, if necessary, by distillation or column chromatography.



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Workflow for the Synthesis of **3,3-Dimethylhexanal**.

Biological Activity and Signaling Pathways

A thorough search of scientific literature reveals a significant lack of studies on the specific biological activity and signaling pathways of **3,3-Dimethylhexanal**. Research on aliphatic aldehydes often focuses on their toxicity, which is generally attributed to the high reactivity of the aldehyde group with biological macromolecules.

General Toxicity of Aliphatic Aldehydes

Lower molecular weight aliphatic aldehydes are known to be irritants to the mucous membranes of the eyes and respiratory tract.[4] The unsaturated aldehydes are generally more toxic than their saturated counterparts.[4] The toxicity of aldehydes is linked to their ability to form covalent adducts with nucleophilic residues on macromolecules, which can disrupt cellular function.[5] Chronic exposure to some aldehydes has been associated with adverse health effects.[6][7]

Due to the absence of specific data for **3,3-Dimethylhexanal**, it is prudent to handle this compound with appropriate safety precautions in a laboratory setting, assuming it may have irritant properties similar to other aliphatic aldehydes.

Signaling Pathways

There is no available information linking **3,3-Dimethylhexanal** to any specific signaling pathways. Research in the broader field of lipidomics has identified other aldehydes as signaling molecules, but this cannot be extrapolated to **3,3-Dimethylhexanal** without direct experimental evidence.

Conclusion

3,3-Dimethylhexanal is a commercially available branched-chain aldehyde with well-defined physicochemical properties. Its synthesis can be achieved through the hydrogenation of its unsaturated precursor, 3,3-dimethyl-hex-4t-enal. However, there is a significant gap in the scientific literature regarding its biological activity, with no specific studies on its interaction with cellular signaling pathways or detailed toxicological profile. Researchers and drug development professionals should consider this lack of biological data when planning to work with this compound and should adhere to standard safety protocols for handling reactive aldehydes.

Further research is warranted to elucidate the potential biological roles and toxicological profile of **3,3-Dimethylhexanal**.

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